

# Sulfo Cy5.5-Maleimide: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sulfo Cy5.5-maleimide

Cat. No.: B15552443

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Sulfo Cy5.5-maleimide**, a water-soluble, far-red fluorescent dye commonly utilized in bioconjugation. The information presented herein is intended to promote safe laboratory practices and ensure the integrity of experimental outcomes.

## Introduction to Sulfo Cy5.5-Maleimide

**Sulfo Cy5.5-maleimide** is a thiol-reactive fluorescent probe used to label proteins, peptides, and other molecules containing free sulfhydryl groups. Its high water solubility, a result of its sulfonate groups, makes it particularly suitable for labeling sensitive biomolecules in aqueous environments. The maleimide group specifically reacts with thiols to form stable thioether bonds, a fundamental reaction in many biological assays, including fluorescence microscopy, flow cytometry, and in vivo imaging.

## Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **Sulfo Cy5.5-maleimide** is not readily available in the public domain. However, an SDS for the closely related compound, Sulfo-cyanine-5-carboxylic acid, classifies it as not a hazardous substance or mixture.<sup>[1]</sup> Based on this information and general laboratory safety protocols for similar chemical compounds, **Sulfo Cy5.5-maleimide** is not expected to pose significant health hazards when handled appropriately. Nevertheless, standard safety precautions should always be observed.

#### General Safety Precautions:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Handle with impervious gloves. Dispose of contaminated gloves properly after use.[\[1\]](#)
- Body Protection: Wear appropriate laboratory clothing.
- Respiratory Protection: Not generally required under normal use with adequate ventilation. If dust is generated, a dust mask may be used.[\[1\]](#)
- Ventilation: Use in a well-ventilated area.[\[1\]](#)

#### First Aid Measures:

- After inhalation: Move to fresh air. If any symptoms occur, seek medical attention.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After swallowing: Rinse mouth with water. Seek medical advice if you feel unwell.

## Quantitative Data Summary

The following table summarizes the key quantitative data for the handling and storage of **Sulfo Cy5.5-maleimide**, compiled from various supplier specifications.

Parameter	Value	Source(s)
Storage Temperature	-20°C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Storage Conditions	In the dark, Desiccate	<a href="#">[2]</a> <a href="#">[3]</a>
Shelf Life (from receipt)	12 to 24 months (when stored properly)	<a href="#">[2]</a> <a href="#">[3]</a>
Transportation Conditions	Ambient temperature for up to 3 weeks	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Good in water, DMSO, and DMF	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols

The following is a detailed protocol for the conjugation of **Sulfo Cy5.5-maleimide** to proteins. This protocol is a compilation of best practices from multiple sources.

Materials:

- **Sulfo Cy5.5-maleimide**
- Protein or other thiol-containing biomolecule
- Degassed reaction buffer (e.g., PBS, Tris, or HEPES at pH 7.0-7.5)
- Reducing agent (e.g., TCEP - tris(2-carboxyethyl)phosphine)
- Anhydrous DMSO or DMF
- Purification column (e.g., gel filtration or spin column)

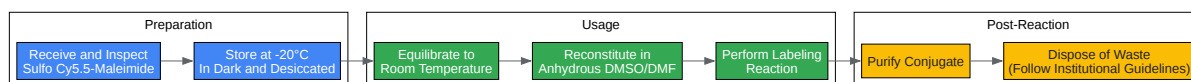
Procedure:

- Prepare the Protein Solution:
  - Dissolve the protein in a degassed reaction buffer at a concentration of 1-10 mg/mL.

- If the protein contains disulfide bonds that need to be labeled, add a 10-100 fold molar excess of a reducing agent like TCEP. Incubate for 20-30 minutes at room temperature. Note: If using DTT as a reducing agent, it must be removed by dialysis before adding the maleimide dye.
- Prepare the Dye Stock Solution:
  - Allow the vial of **Sulfo Cy5.5-maleimide** to warm to room temperature before opening.
  - Prepare a 10 mM stock solution of the dye in anhydrous DMSO or DMF. Vortex to ensure it is fully dissolved.
- Labeling Reaction:
  - Add the dye stock solution to the protein solution to achieve a final dye-to-protein molar ratio of 10:1 to 20:1. This ratio may need to be optimized for specific proteins.
  - Gently mix the reaction solution and protect it from light.
  - Incubate at room temperature for 2 hours or overnight at 4°C.
- Purification:
  - Separate the labeled protein from the unreacted dye using a gel filtration column (e.g., Sephadex G-25) or a spin desalting column.
  - Collect the fractions containing the labeled protein.
- Storage of the Conjugate:
  - Store the purified conjugate at 2-8°C, protected from light, for short-term storage (up to one week).
  - For long-term storage, consider adding a stabilizing agent like BSA and a bacteriostatic agent like sodium azide, and store at -20°C or -80°C.

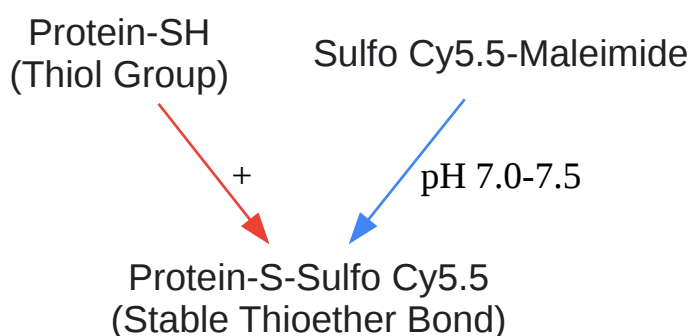
## Visualizations

The following diagrams illustrate the key processes involved in the handling and use of **Sulfo Cy5.5-maleimide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Sulfo Cy5.5-maleimide**.



[Click to download full resolution via product page](#)

Caption: Reaction of a thiol group with **Sulfo Cy5.5-maleimide**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. peptide.com [peptide.com]
- 2. lumiprobe.com [lumiprobe.com]

- 3. lumiprobe.com [lumiprobe.com]
- 4. vectorlabs.com [vectorlabs.com]
- 5. vectorlabs.com [vectorlabs.com]
- 6. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [Sulfo Cy5.5-Maleimide: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552443#sulfo-cy5-5-maleimide-safety-and-handling-guidelines]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)